

Fenticonazole nitrate poor aqueous solubility enhancement

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Compound Focus: Fenticonazole Nitrate

CAS No.: 73151-29-8

Cat. No.: S527918

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Understanding the Solubility Challenge

Fenticonazole Nitrate is a broad-spectrum imidazole antifungal agent with inherently **poor aqueous solubility** [1] [2] [3]. This property is a major hurdle for its bioavailability and efficacy.

The table below summarizes its basic solubility profile in various solvents, which is fundamental for pre-formulation activities:

Solvent	Solubility	Specific Data (from search results)
Water	Insoluble / Practically insoluble	<0.1 mg/mL [4]; "Insoluble" [1]; "Practically insoluble in water" [5]
Dimethyl Sulfoxide (DMSO)	Freely soluble	104 mg/mL (200.61 mM) [1]; ≥25.4 mg/mL [3]
Methanol	Freely soluble	Used for UV analysis at 253 nm [2]; "freely soluble in ... methanol" [5]
Ethanol	Sparingly soluble	2 mg/mL (3.85 mM) [1]; ≥22.25 mg/mL [3]; "sparingly soluble in anhydrous ethanol" [5]

Solvent	Solubility	Specific Data (from search results)
Dimethylformamide (DMF)	Freely soluble	"freely soluble in dimethylformamide" [5]

Strategies for Solubility Enhancement

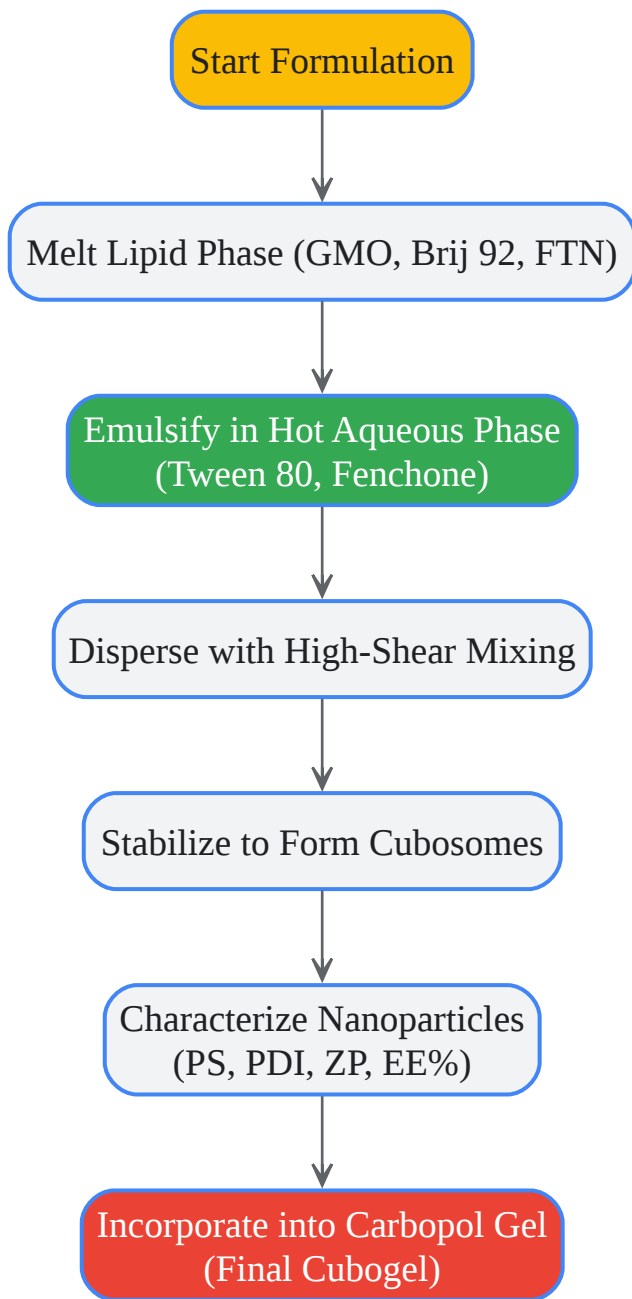
Advanced formulation strategies like lipid-based nanoparticles and complex solvents can effectively overcome FTN's solubility limitations. The following workflows and data tables outline these approaches.

Strategy 1: Nanocarrier Systems

Nanocarriers like cubosomes and terpesomes can encapsulate FTN, enhancing both solubility and permeation.

Cubosomal Formulation Workflow

The following diagram outlines the key steps for preparing FTN-loaded cubosomes using the hot dispersion emulsification technique [4]:



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Optimized Cubosome Characterization Data

After preparation and optimization, a successful cubosomal formulation should meet key physicochemical parameters, as shown in this data from a 2025 study [4]:

Characterization Parameter	Result for Optimized Formulation
Entrapment Efficiency (EE%)	85.32 ± 2.34 %
Particle Size (PS)	169 ± 0.85 nm
Polydispersity Index (PDI)	0.29 ± 0.02
Zeta Potential (ZP)	-24.40 ± 1.27 mV
Drug Release (over 8 hours)	86.77 ± 3.79 %

Terpesomes Formulation

Another effective approach is encapsulating FTN in terpene-enriched phospholipid vesicles (Terpesomes) via the thin film hydration method [6]. An optimized formulation showed:

- **Entrapment Efficiency:** 79.02 ± 2.35%
- **Particle Size:** 287.25 ± 9.55 nm
- **Zeta Potential:** +36.15 ± 1.06 mV (positive charge enhances mucoadhesion) [6]

Strategy 2: Solvent Systems and Hydrotrophy

For pre-formulation work like analytical testing or in-vitro studies, dissolving FTN in suitable solvents is necessary.

Experimental Solvent Systems

The table below lists validated solvent systems for preparing FTN stock solutions [1]:

Application	Solvent System Composition	Final Concentration Achieved
Homogeneous Suspension	0.5-1% Carboxymethylcellulose sodium (CMC-Na) in water	5 mg/mL

Application	Solvent System Composition	Final Concentration Achieved
Clear Solution (in-vivo)	5% DMSO + 40% PEG300 + 5% Tween 80 + 50% distilled water	5.2 mg/mL (10.03 mM)
Clear Solution (in-vivo)	5% DMSO + 95% Corn Oil	0.74 mg/mL (1.43 mM)

The general principle of **hydrotrophy** uses amphiphilic excipients (e.g., ionic liquids, urea, nicotinamide) to enhance API solubility in water via mechanisms like self-aggregation and complexation [7].

Troubleshooting Common Experimental Issues

Here are solutions to frequently encountered problems when working with FTN:

- **Problem: Incomplete dissolution for analytical testing.**
 - **Solution:** Use methanol as a solvent for UV-spectrophotometric analysis, as FTN is freely soluble in it and shows a maximum absorbance at 253 nm [2].
- **Problem: Cubosomal formulation has low entrapment efficiency.**
 - **Solution:** Optimize critical factors. A 2³ full factorial design found that the ratio of **GMO:Brij 92**, the **percentage of lipid phase**, and the **Tween 80 to drug ratio** significantly impact Entrapment Efficiency (EE%) and Particle Size (PS) [4]. Systematic optimization of these variables is key.
- **Problem: Formulation lacks sufficient mucosal adhesion.**
 - **Solution:** Incorporate a positive charge inducer like **Stearylamine**. This significantly increases the zeta potential of vesicles, promoting electrostatic interaction with negatively charged mucosal surfaces (e.g., in ocular or vaginal delivery) for enhanced retention [6].
- **Problem: Need to enhance permeation and synergistic antifungal effect.**
 - **Solution:** Incorporate terpenes like **Fenchone**. Fenchone acts as a penetration enhancer and also exhibits inherent antifungal and anti-biofilm activity, providing a dual mechanism of action [4] [6].

Analytical Method for Quantification

For quantifying FTN in your bulk material or formulations, you can use this validated UV-spectrophotometric method [2]:

- **Solvent:** Methanol
- **λ_{max} (Absorption Maximum):** 253 nm
- **Linearity Range:** 5-30 $\mu\text{g/mL}$
- **Calibration:** The method showed excellent correlation ($r^2 > 0.99$) and recovery (98-101%), making it suitable for routine analysis [2].

The search results indicate that research is actively ongoing, with novel approaches like cubosomes showing significant promise for enhancing the delivery of **Fenticonazole Nitrate** [4].

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